

# Pulse pile-up rejection techniques in Cadmium-109 spectroscopy

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## Compound of Interest

Compound Name: Cadmium-109

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## Technical Support Center: Cadmium-109 Spectroscopy

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding pulse pile-up rejection in **Cadmium-109** (Cd-109) spectroscopy. It is intended for researchers, scientists, and drug development professionals utilizing this analytical technique.

## Frequently Asked Questions (FAQs) & Troubleshooting

### Q1: I'm observing distorted peaks and a high background in my Cd-109 spectrum. What could be the cause?

A1: This is a classic symptom of pulse pile-up, which occurs when two or more photons strike the detector within a very short time frame, and the signal processing electronics interpret them as a single event.<sup>[1][2][3]</sup> This leads to the recording of a single pulse with an amplitude that is the sum of the individual pulse heights, resulting in spurious peaks and an elevated background continuum in your spectrum.<sup>[1][3][4]</sup>

Troubleshooting Steps:

- Reduce the Source Activity or Increase Source-to-Detector Distance: The most straightforward way to reduce the count rate and, consequently, pulse pile-up is to either use a lower activity Cd-109 source or increase the distance between the source and the detector.
- Optimize Electronic Settings:
  - Shaping Time: A shorter shaping time can reduce the duration of the pulse, thereby decreasing the probability of pile-up. However, very short shaping times can degrade energy resolution due to ballistic deficit. Finding the optimal shaping time is a trade-off between pile-up rejection and energy resolution.[\[5\]](#)
  - Pile-Up Rejection (PUR) Circuitry: Ensure that the pile-up rejection circuit in your multichannel analyzer (MCA) or digital pulse processor (DPP) is enabled and properly configured. These circuits use a faster shaping amplifier to detect the presence of multiple events within the time window of the slower shaping amplifier used for energy measurement.[\[4\]](#)

## Q2: What is ballistic deficit and how does it affect my Cd-109 measurements, especially when trying to reduce pile-up?

A2: Ballistic deficit is a phenomenon that leads to an incomplete collection of the charge generated by a radiation interaction in the detector.[\[6\]](#) This occurs when the signal processing time (shaping time) is too short compared to the charge collection time in the detector.[\[6\]](#) As a result, the measured pulse amplitude is smaller than it should be, leading to a degradation in energy resolution.[\[6\]](#)[\[7\]](#)[\[8\]](#) This effect is particularly pronounced when using short shaping times to mitigate pulse pile-up at high count rates.[\[5\]](#)[\[7\]](#)[\[8\]](#)

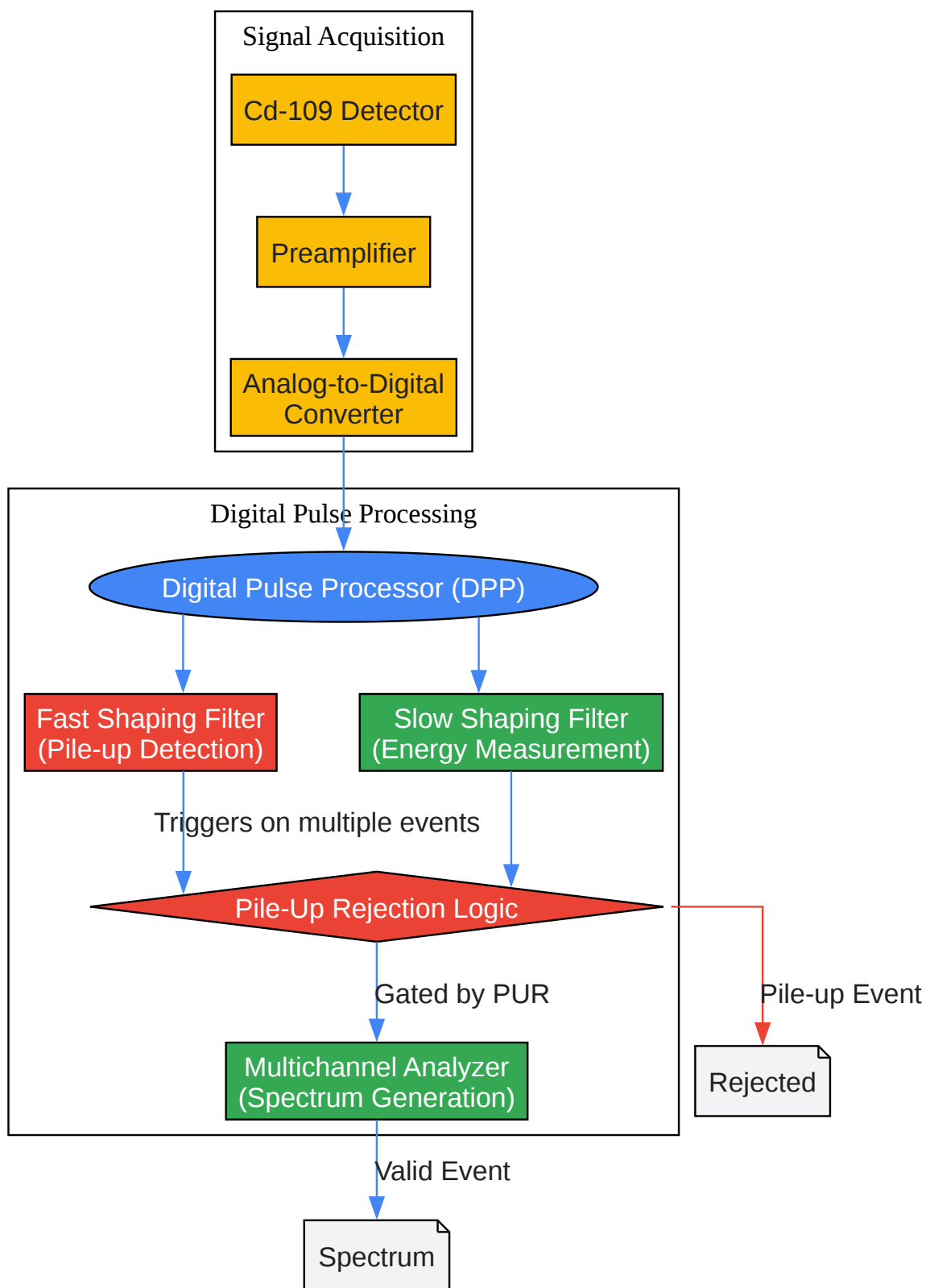
### Experimental Protocol to Mitigate Ballistic Deficit:

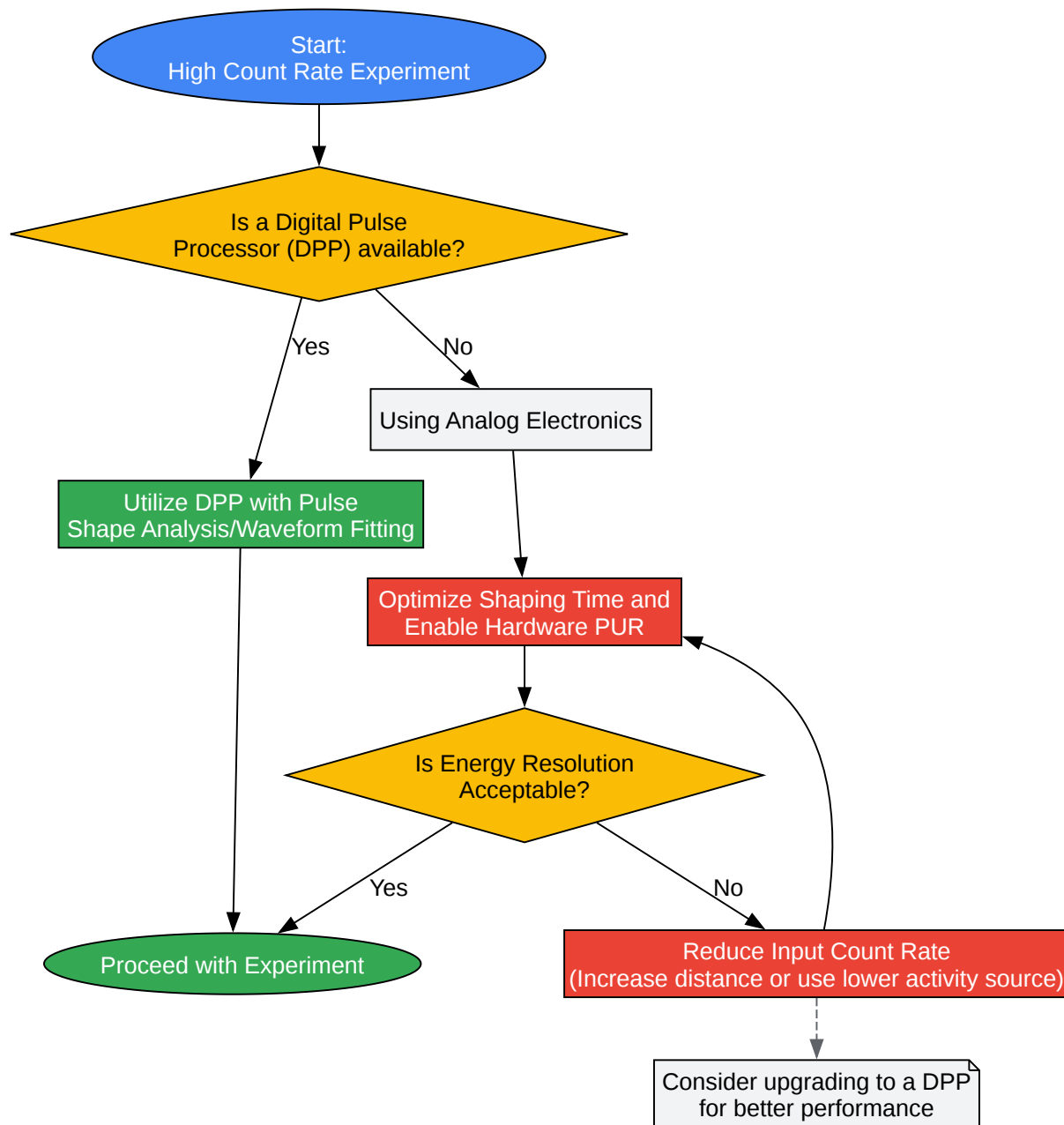
One advanced technique to counteract this is through Ballistic Deficit Pulse Processing. This involves using digital shapers that are faster than the preamplifier's peaking time. While this intentionally introduces a ballistic deficit, subsequent digital processing techniques can correct for it.

### Methodology:

- **Signal Digitization:** The preamplifier output signal is directly digitized by a high-speed Analog-to-Digital Converter (ADC).[9][10]
- **Digital Shaping:** A digital shaping filter with a short peaking time (e.g., 30 ns) is applied to the digitized signal to achieve high throughput.[7]
- **Correction Algorithm:** A correction algorithm is implemented in the digital signal processor (DSP) or FPGA. This algorithm analyzes the shape of the pulse to estimate the charge collection time and applies a correction factor to the measured amplitude on a pulse-by-pulse basis.[6][10]

## Logical Workflow for Pulse Pile-up Identification and Rejection





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